

Unraveling the Therapeutic Potential of Demethylnobiletin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Demethylsonchifolin*

Cat. No.: *B15593848*

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Disclaimer: Extensive literature searches for "**Demethylsonchifolin**" did not yield specific scientific data. However, numerous studies were found for a similarly named compound, "Demethylnobiletin," which exhibits significant therapeutic potential. This guide provides a comprehensive overview of the available research on Demethylnobiletin, with the assumption that this may be the compound of interest.

This technical guide delves into the core therapeutic effects of Demethylnobiletin, a major metabolite of Nobiletin, a polymethoxyflavone found in citrus peels. The content is tailored for researchers, scientists, and drug development professionals, providing a detailed examination of its anti-inflammatory properties and underlying molecular mechanisms.

Quantitative Data Summary

The anti-inflammatory effects of Demethylnobiletin (referred to as 4DN or 5DN in various studies) and its metabolites have been quantified in several key studies. The data below summarizes their inhibitory effects on crucial inflammatory mediators in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages.

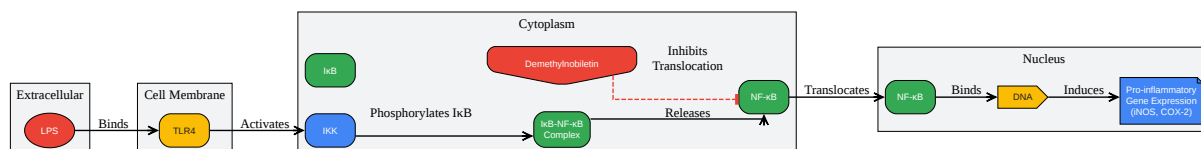
Compound	Concentration (μM)	Inhibition of Nitric Oxide (NO) Production (%)	Inhibition of iNOS Protein Expression (%)	Inhibition of COX-2 Protein Expression (%)	Reference
4'-Demethylnobiletin (4DN)	10	Significant dose-dependent inhibition	Potent suppression	Potent suppression	[1]
	20	Significant dose-dependent inhibition	Potent suppression	Potent suppression	
5-Demethylnobiletin (5DN)	5	Significant inhibition	Significant reduction	Significant reduction	[2]
	10	Significant inhibition	Significant reduction	Significant reduction	
Metabolite M2 (5,4'-didemethylnobiletin)	5	Stronger than 5DN	Significant reduction	Significant reduction	[2]
	10	Stronger than 5DN	Significant reduction	Significant reduction	
Metabolite M3 (5,3',4'-tridemethylnobiletin)	5	Stronger than 5DN	Significant reduction	Significant reduction	[2]
	10	Stronger than 5DN	Significant reduction	Significant reduction	

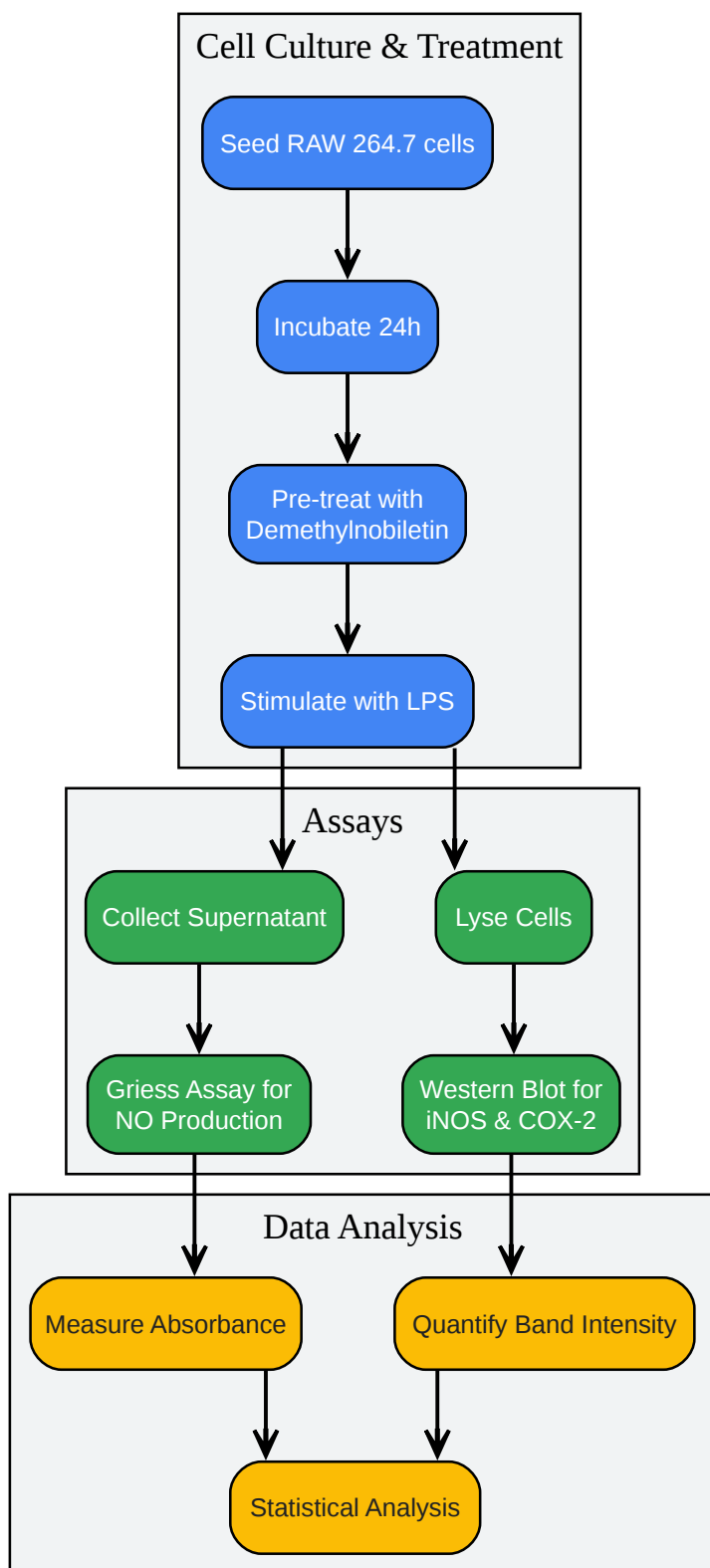
Core Mechanism of Action: Inhibition of the NF- κ B Signaling Pathway

A primary mechanism through which Demethylnobiletin exerts its anti-inflammatory effects is by inhibiting the nuclear factor-kappa B (NF- κ B) signaling pathway.^{[1][3]} NF- κ B is a critical transcription factor that regulates the expression of numerous pro-inflammatory genes, including iNOS and COX-2.^{[3][4]}

In unstimulated cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by inflammatory signals like LPS, I κ B is phosphorylated and degraded, allowing NF- κ B to translocate to the nucleus and initiate the transcription of target genes.^[1]

Studies have shown that 4'-Demethylnobiletin (4DN) inhibits the nuclear translocation of NF- κ B in LPS-stimulated RAW 264.7 macrophages.^[1] This inhibition prevents the subsequent expression of NF- κ B-dependent pro-inflammatory mediators, thereby dampening the inflammatory response.





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References

- 1. Anti-inflammatory effects of 4'-demethylnobiletin, a major metabolite of nobiletin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Anti-Inflammatory Property of 5-Demethylnobiletin (5-Hydroxy-6, 7, 8, 3', 4'-pentamethoxyflavone) and Its Metabolites in Lipopolysaccharide (LPS)-Induced RAW 264.7 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Alternations of NF- κ B Signaling by Natural Compounds in Muscle-Derived Cancers [mdpi.com]
- 4. Evaluation of anti-inflammatory activity of compounds isolated from the rhizome of *Ophiopogon japonicus* - PMC [pmc.ncbi.nlm.nih.gov]
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